

JNJ-18038683 Free Base: A Comprehensive Selectivity Profile

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Compound of Interest

Compound Name: JNJ-18038683 free base

CAS No.: 851373-91-6

Cat. No.: B1673001

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For Researchers, Scientists, and Drug Development Professionals

Abstract

JNJ-18038683 is a potent and selective antagonist of the serotonin 5-HT₇ receptor. This document provides an in-depth technical guide to the selectivity profile of its free base form. It includes a summary of its binding affinities and functional activities at various receptors, detailed experimental protocols for key assays, and visualizations of relevant signaling pathways and experimental workflows. This information is intended to support further research and development efforts involving this compound.

Introduction

JNJ-18038683 is a well-characterized tool compound for studying the physiological and pathological roles of the 5-HT₇ receptor. Its high affinity and selectivity for this receptor make it a valuable pharmacological probe. Understanding its full selectivity profile is crucial for interpreting experimental results and predicting potential off-target effects. This guide summarizes the available data on the binding and functional selectivity of JNJ-18038683.

Selectivity Profile: Quantitative Data

The selectivity of JNJ-18038683 has been primarily characterized by its high affinity for the 5-HT7 receptor, with significantly lower affinity for other serotonin receptor subtypes and other neurotransmitter receptors.

Binding Affinity Profile

The following table summarizes the binding affinities (K_i) of JNJ-18038683 at various receptors. The data is compiled from radioligand binding assays.

Target	Species	K _i (nM)	pK _i	Reference
5-HT7 Receptor	Human	6.3	8.20 ± 0.01	[1]
Rat	6.5	8.19 ± 0.02	[1]	
5-HT6 Receptor	Not Specified	~65	~7.19	[2]

Note: The K_i for the 5-HT6 receptor is estimated based on the reported 10-fold lower affinity compared to the 5-HT7 receptor.

Functional Activity Profile

JNJ-18038683 acts as a potent antagonist at the 5-HT7 receptor, inhibiting the signaling cascade initiated by the natural ligand, serotonin (5-HT).

Target	Species	Assay Type	Functional Effect	IC ₅₀ (nM)	Reference
5-HT7 Receptor	Human	cAMP Accumulation	Antagonist	Not explicitly stated, but potent	[3]
Rat	cAMP Accumulation	Antagonist	Not explicitly stated, but potent	[3]	

Experimental Protocols

The following are detailed methodologies for the key experiments used to characterize the selectivity profile of JNJ-18038683.

Radioligand Binding Assay for 5-HT7 Receptor

This protocol describes a competitive binding assay to determine the affinity of a test compound for the 5-HT7 receptor.

Objective: To determine the K_i of JNJ-18038683 for the 5-HT7 receptor.

Materials:

- Cell membranes prepared from HEK293 cells stably expressing the human or rat 5-HT7 receptor.
- Radioligand: [3 H]5-CT (5-carboxamidotryptamine)
- Non-specific binding control: 5-HT (10 μ M)
- Assay buffer: 50 mM Tris-HCl, 10 mM MgCl₂, 0.1 mM EDTA, pH 7.4
- Test compound: JNJ-18038683
- 96-well microplates
- Glass fiber filters
- Scintillation counter
- Scintillation fluid

Procedure:

- Membrane Preparation: Homogenize cells in ice-cold lysis buffer and centrifuge to pellet the membranes. Wash the pellet and resuspend in assay buffer. Determine the protein concentration.

- Assay Setup: In a 96-well plate, add the following to each well:
 - 50 µL of radioligand ($[^3\text{H}]5\text{-CT}$) at a concentration near its K_d .
 - 50 µL of various concentrations of the test compound (JNJ-18038683) or vehicle (for total binding) or 5-HT (for non-specific binding).
 - 150 µL of the membrane preparation.
- Incubation: Incubate the plates at room temperature for 60 minutes with gentle agitation.
- Filtration: Rapidly filter the contents of each well through glass fiber filters using a cell harvester. Wash the filters multiple times with ice-cold assay buffer to separate bound from free radioligand.
- Counting: Place the filters in scintillation vials, add scintillation fluid, and count the radioactivity using a scintillation counter.
- Data Analysis: Calculate the specific binding by subtracting non-specific binding from total binding. Determine the IC_{50} value of the test compound by non-linear regression analysis of the competition curve. Calculate the K_i value using the Cheng-Prusoff equation: $K_i = \text{IC}_{50} / (1 + [\text{L}]/K_d)$, where $[\text{L}]$ is the concentration of the radioligand and K_d is its dissociation constant.

Functional cAMP Accumulation Assay for 5-HT₇ Receptor

This protocol measures the ability of a test compound to antagonize the 5-HT-induced increase in intracellular cyclic adenosine monophosphate (cAMP).

Objective: To determine the functional antagonist potency of JNJ-18038683 at the 5-HT₇ receptor.

Materials:

- HEK293 cells stably expressing the human or rat 5-HT₇ receptor.

- Cell culture medium.
- 5-HT (agonist).
- Test compound: JNJ-18038683.
- cAMP assay kit (e.g., HTRF, ELISA).
- 96-well cell culture plates.
- Phosphodiesterase inhibitor (e.g., IBMX) to prevent cAMP degradation.

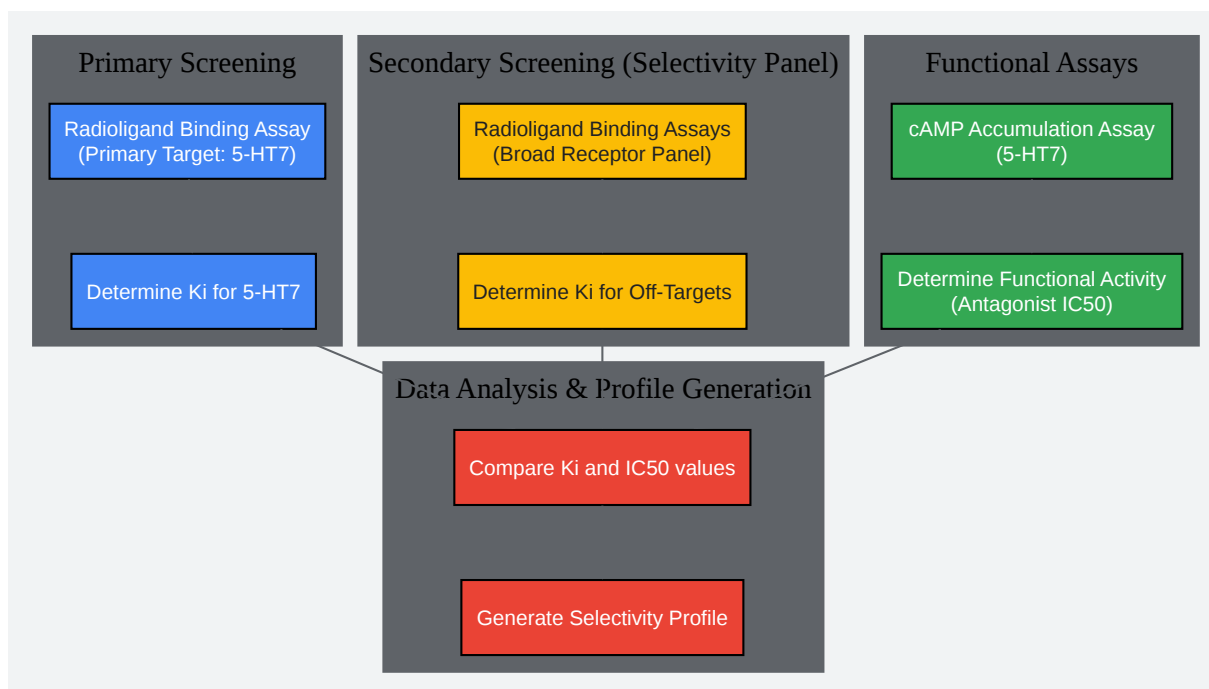
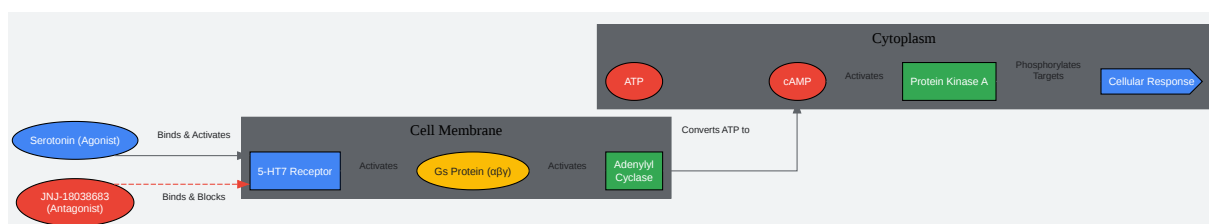
Procedure:

- Cell Seeding: Seed the cells into 96-well plates and allow them to adhere overnight.
- Compound Preparation: Prepare serial dilutions of the test compound (JNJ-18038683) and a fixed concentration of the agonist (5-HT, typically at its EC80 concentration).
- Assay:
 - Pre-incubate the cells with the test compound or vehicle for a defined period.
 - Add the agonist (5-HT) to all wells except the basal control.
 - Incubate for a specified time (e.g., 30 minutes) at 37°C.
- cAMP Measurement: Lyse the cells and measure the intracellular cAMP levels according to the manufacturer's instructions for the chosen cAMP assay kit.
- Data Analysis: Construct a concentration-response curve for the antagonist. Determine the IC50 value, which represents the concentration of the antagonist that inhibits 50% of the maximal response to the agonist.

Signaling Pathways and Experimental Workflows

5-HT7 Receptor Signaling Pathway

The 5-HT₇ receptor is a G-protein coupled receptor (GPCR) that primarily couples to Gs alpha subunits. Activation of the receptor by an agonist like serotonin leads to the activation of adenylyl cyclase, which in turn catalyzes the conversion of ATP to cyclic AMP (cAMP). cAMP then acts as a second messenger to activate Protein Kinase A (PKA), leading to various downstream cellular responses.



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